

Technical Support Center: Trisodium Phosphate Dodecahydrate Solubility

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Compound of Interest

Compound Name: *Trisodium phosphate dodecahydrate*

Cat. No.: *B154261*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the effect of temperature on **trisodium phosphate dodecahydrate** solubility.

Frequently Asked Questions (FAQs)

Q1: What is **trisodium phosphate dodecahydrate** and why is its solubility important?

Trisodium phosphate dodecahydrate ($\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$) is the hydrated crystalline form of trisodium phosphate, a versatile inorganic compound.^[1] Its solubility is a critical physical property that influences its application in various fields, including its use as a cleaning agent, food additive, and in laboratory settings as a buffering agent and pH adjuster.^{[2][3][4]} Understanding its solubility at different temperatures is essential for preparing solutions of specific concentrations, controlling crystallization processes, and ensuring optimal performance in experimental and industrial applications.

Q2: How does temperature generally affect the solubility of **trisodium phosphate dodecahydrate**?

For most solids dissolved in a liquid, solubility increases with temperature.^[5] **Trisodium phosphate dodecahydrate** is highly soluble in water, and its solubility generally increases as the temperature rises.^{[6][7]} However, it is important to note that at higher temperatures, it can

lose its water of hydration. The dodecahydrate form begins to lose water at approximately 73.4°C to 76°C.[1][8]

Q3: What happens to **trisodium phosphate dodecahydrate** at its melting point?

The melting point of **trisodium phosphate dodecahydrate** is approximately 73.4°C.[1][6] At this temperature, the compound does not simply melt into a liquid form of $\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$. Instead, it dissolves in its own water of crystallization and begins to dehydrate, converting to anhydrous forms.[1]

Q4: Are there different hydrated forms of trisodium phosphate?

Yes, trisodium phosphate can exist in various hydrated forms, including as a hemihydrate, monohydrate, hexahydrate, octahydrate, decahydrate, and the most common dodecahydrate. [4] The specific hydrate form present can depend on the temperature. For instance, the dodecahydrate is stable at lower temperatures, while forms with less water of hydration, like the octahydrate and hexahydrate, are more stable at higher temperatures.[9]

Data Presentation: Solubility of Trisodium Phosphate in Water

The following table summarizes the solubility of trisodium phosphate in water at various temperatures. It is important to distinguish between the anhydrous (Na_3PO_4) and dodecahydrate ($\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$) forms, as their solubility values differ.

| Temperature (°C) | Solubility of Anhydrous Na_3PO_4 (g/100 mL) | Solubility of $\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$ (g/100 mL) |
|------------------|--|---|
| 0 | 5.4 | 1.5 |
| 20 | 12 | 28.3[2] |
| 25 | 14.5[2][6] | - |
| 40 | 23.3 | - |
| 100 | 94.6 | - |

Note: Data for the anhydrous form is provided for reference and to illustrate the general trend of increasing solubility with temperature. The solubility of the dodecahydrate is significantly influenced by its transition to other hydrated forms at higher temperatures.

Experimental Protocols

Objective: To determine the solubility of **trisodium phosphate dodecahydrate** in water at various temperatures.

Materials:

- **Trisodium phosphate dodecahydrate** ($\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$)
- Distilled water
- Beakers or flasks
- Heating plate with magnetic stirring capability
- Magnetic stir bar
- Thermometer or temperature probe
- Graduated cylinders
- Analytical balance
- Filtration apparatus (e.g., Buchner funnel, filter paper, vacuum flask)
- Drying oven

Methodology:

- Preparation of Saturated Solutions:
 - For each desired temperature, place a known volume of distilled water (e.g., 100 mL) into a beaker.
 - Place the beaker on a heating plate and introduce a magnetic stir bar.

- Begin heating the water to the target temperature while stirring.
- Gradually add **trisodium phosphate dodecahydrate** to the water until an excess of solid remains undissolved, indicating a saturated solution.[\[10\]](#)
- Maintain the solution at the target temperature and continue stirring for a sufficient period to ensure equilibrium is reached.

- Sample Collection and Analysis:
 - Once the solution is saturated and at a stable temperature, carefully withdraw a known volume of the clear supernatant liquid using a pre-warmed pipette to avoid premature crystallization.
 - Weigh the collected sample of the saturated solution.
 - Evaporate the water from the sample by placing it in a pre-weighed evaporating dish and heating it in a drying oven at a temperature below the decomposition point of the anhydrous salt (e.g., 110°C) until a constant weight is achieved.
 - The mass of the remaining solid represents the amount of trisodium phosphate dissolved in the collected sample.
- Calculation of Solubility:
 - Calculate the mass of water in the sample by subtracting the mass of the dry solid from the initial mass of the solution sample.
 - Express the solubility in grams of solute per 100 g of water using the following formula:
$$\text{Solubility} = (\text{mass of dissolved solid} / \text{mass of water}) \times 100$$
- Repeat for Different Temperatures:
 - Repeat the entire procedure for each desired temperature to construct a solubility curve.
[\[5\]](#)

Troubleshooting Guide

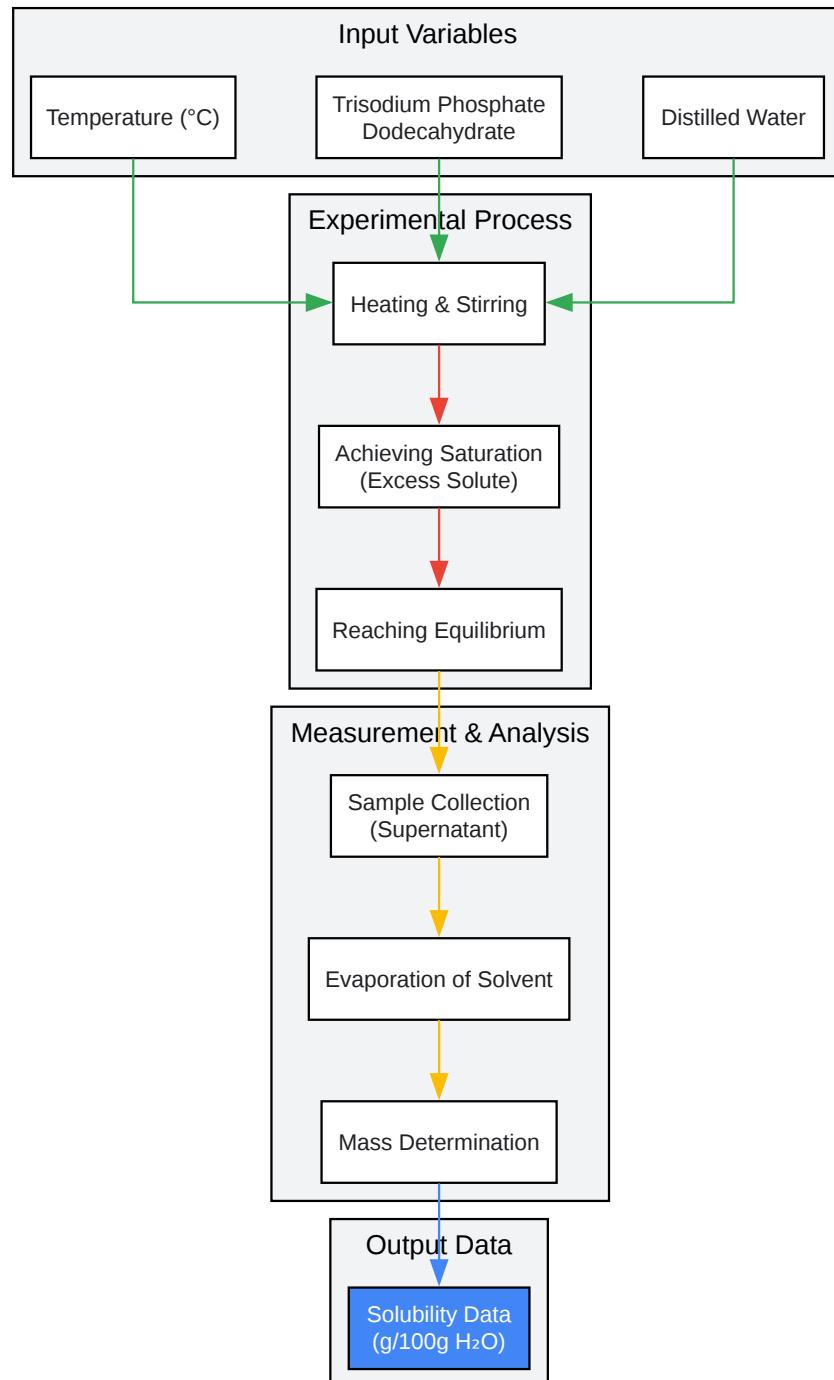
| Issue | Possible Cause | Troubleshooting Steps |
|---|---|--|
| Inconsistent or non-reproducible solubility results. | Incomplete saturation of the solution. | Ensure an excess of solid solute is present and allow sufficient time for the solution to reach equilibrium with continuous stirring. [11] |
| Temperature fluctuations during the experiment. | Use a temperature-controlled water bath or a reliable hot plate with a temperature probe to maintain a constant temperature. | |
| Impurities in the trisodium phosphate dodecahydrate or solvent. | Use high-purity reagents and distilled or deionized water. Soluble impurities can affect the saturation point. [11] | |
| Precipitation of solute during sample transfer. | The sampling equipment (pipette, etc.) is at a lower temperature than the saturated solution. | Pre-warm the sampling equipment to the temperature of the solution to prevent premature crystallization. |
| Cloudy or hazy appearance of the final solution. | Presence of fine, undissolved particles. | Allow the solution to settle before taking a sample, or use a filtration method to separate the undissolved solid. |
| Formation of a different hydrate or decomposition at higher temperatures. | Be mindful of the temperature limitations of trisodium phosphate dodecahydrate. Note any changes in the appearance of the solid. | |
| Difficulty in achieving a constant weight after drying. | Incomplete drying of the sample. | Extend the drying time or slightly increase the oven temperature (while staying below the decomposition temperature). |

The compound is hygroscopic and reabsorbing moisture from the air.

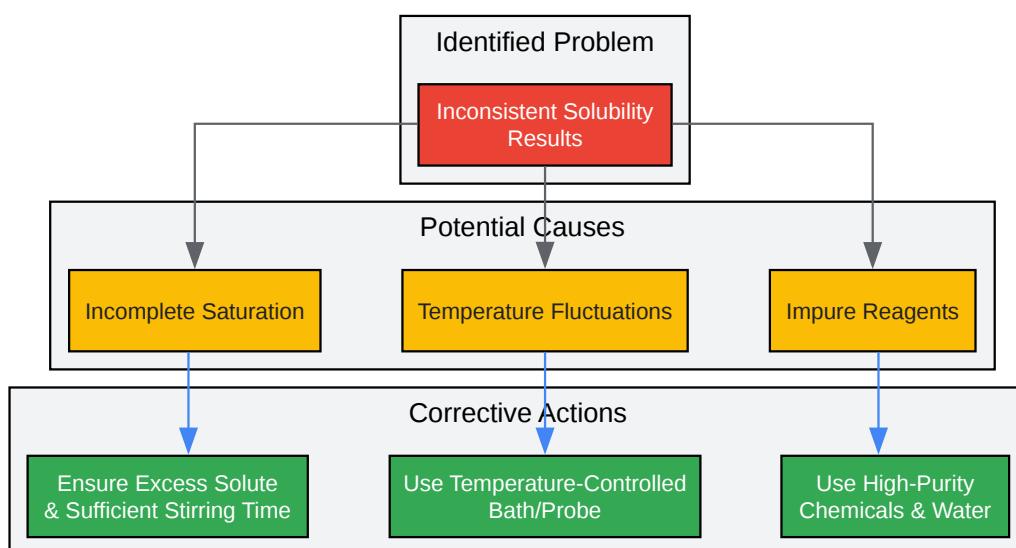
Cool the dried sample in a desiccator before weighing. Trisodium phosphate dodecahydrate is known to be hygroscopic.[\[6\]](#)

Visualizations

Logical Relationship of Factors in a Solubility Experiment



Troubleshooting Logic for Inconsistent Solubility Results

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